

An In-depth Technical Guide to the Structure of 12-Methyltricosanoyl-CoA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 12-Methyltricosanoyl-CoA

Cat. No.: B15600533

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed elucidation of the chemical structure of **12-Methyltricosanoyl-CoA**, a complex biomolecule significant in various metabolic pathways. The structure is broken down into its constituent components to facilitate a comprehensive understanding.

Overview of 12-Methyltricosanoyl-CoA

12-Methyltricosanoyl-CoA is a long-chain fatty acyl-CoA. Such molecules are activated forms of fatty acids, primed for metabolic processes like beta-oxidation or for incorporation into complex lipids. The structure is comprised of two primary moieties: the fatty acyl group, which in this case is 12-methyltricosanoyl, and the coenzyme A (CoA) molecule. These two are linked by a high-energy thioester bond.

The 12-Methyltricosanoyl Group

The fatty acyl component of this molecule is derived from 12-methyltricosanoic acid. The key features of this group are:

- **Tricosanoyl Chain:** A saturated fatty acid chain consisting of 23 carbon atoms.
- **Methyl Group:** A single methyl ($-CH_3$) group is attached to the 12th carbon atom of the tricosanoyl chain. The numbering of the carbon chain begins with the carboxyl carbon as C1.

The Coenzyme A Moiety

Coenzyme A (CoA) is a universal and essential coenzyme in all living organisms. It is a complex molecule itself, composed of three distinct parts:

- **3'-Phosphoadenosine Diphosphate:** This component consists of an adenine molecule linked to a ribose sugar, which is phosphorylated at the 3' position and has a diphosphate group at the 5' position.
- **Pantothenic Acid (Vitamin B5):** This is an amide formed between pantoic acid and β -alanine.
- **Cysteamine:** This is a derivative of the amino acid cysteine, providing the crucial thiol (-SH) group that participates in the formation of the thioester bond with the acyl group.

The Thioester Linkage

The 12-methyltricosanoyl group is covalently linked to the coenzyme A moiety through a thioester bond. This bond is formed between the carboxyl group of the 12-methyltricosanoic acid and the thiol group of the cysteamine residue of coenzyme A.^{[1][2]} This thioester bond is a high-energy bond, which makes the fatty acyl group readily transferable in enzymatic reactions.

Structural Visualization

To illustrate the connectivity of these components, the following diagram in DOT language represents the logical structure of **12-Methyltricosanoyl-CoA**.

Caption: Logical structure of **12-Methyltricosanoyl-CoA**.

Conclusion

The structure of **12-Methyltricosanoyl-CoA** is characterized by a 23-carbon fatty acyl chain with a methyl substitution at the 12th position, linked via a high-energy thioester bond to the complex coenzyme A molecule. This molecular architecture is crucial for its role in lipid metabolism, enabling the transport and transfer of the methylated fatty acyl group within the cellular environment. Understanding this structure is fundamental for researchers investigating fatty acid metabolism and its implications in various physiological and pathological states.

Note: As this guide focuses on the chemical structure, quantitative data from experimental protocols are not included. The provided visualization is a logical representation of the molecular components and their connectivity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Long-Chain Fatty Acyl-CoAs → Area → Sustainability [lifestyle.sustainability-directory.com]
- 2. long-chain fatty acyl-CoA | SGD [yeastgenome.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure of 12-Methyltricosanoyl-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15600533#what-is-the-structure-of-12-methyltricosanoyl-coa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com